

An In-depth Technical Guide to 2-(Dimethylamino)acetamide

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Compound of Interest

Compound Name: 2-(Dimethylamino)acetamide

CAS No.: 6318-44-1

Cat. No.: B1346259

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This guide provides essential physicochemical data for **2-(Dimethylamino)acetamide**, tailored for researchers, scientists, and professionals in drug development.

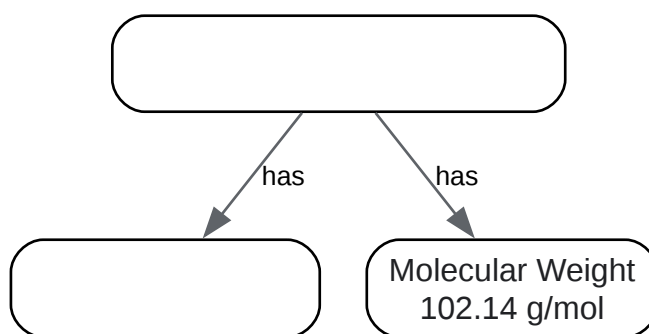
Physicochemical Properties

The fundamental molecular characteristics of **2-(Dimethylamino)acetamide** are summarized below.

Property	Value
Molecular Formula	C ₄ H ₁₀ N ₂ O [1] [2]
Molecular Weight	102.14 g/mol [1] [2]

Logical Relationship of Chemical Identifiers

The following diagram illustrates the direct relationship between the common name of the compound and its fundamental molecular properties.



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Caption: Relationship between compound name, formula, and molecular weight.

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References

- 1. 2-(Dimethylamino)acetamide | C₄H₁₀N₂O | CID 230116 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. americanelements.com [americanelements.com]
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